

Personal protective equipment for handling Selenium-77

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Selenium-77

Cat. No.: B1247304

[Get Quote](#)

Essential Safety and Handling Guide for Selenium-77

This guide provides comprehensive safety protocols, personal protective equipment (PPE) requirements, and disposal procedures for handling **Selenium-77**. As a stable, non-radioactive isotope of selenium, the primary hazards associated with **Selenium-77** are chemical, consistent with those of elemental selenium.^[1] It is crucial for all personnel to adhere to these guidelines to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Risk Assessment

Selenium-77, like other forms of selenium, is toxic if swallowed or inhaled.^[2] It may also cause damage to organs through prolonged or repeated exposure.^{[3][4]} The primary routes of exposure are inhalation of dust, ingestion, and skin or eye contact.^[5] Therefore, a thorough risk assessment must be conducted before beginning any work.

Occupational Exposure Limits for Selenium Compounds:

The following table summarizes the permissible exposure limits (PEL) set by various regulatory agencies. These limits are crucial for assessing workplace safety and ensuring that ventilation and handling procedures are adequate.

Regulatory Body	Exposure Limit (Time-Weighted Average)	Reference
Occupational Safety and Health Administration (OSHA)	0.2 mg/m ³	
American Conference of Governmental Industrial Hygienists (ACGIH)	0.2 mg/m ³	
National Institute for Occupational Safety and Health (NIOSH)	0.2 mg/m ³	

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure. Equipment should be inspected for integrity before each use.

PPE Category	Item	Specification
Eye & Face Protection	Safety Goggles	Chemical splash goggles meeting ANSI Z87.1 standards must be worn at all times. A face shield may be required for splash hazards.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Double gloving provides additional protection.
Body Protection	Laboratory Coat	A fully buttoned, flame-resistant lab coat should be worn. For larger quantities or spill response, a chemical-resistant suit or apron is necessary.
Respiratory Protection	Respirator	When handling powders outside a fume hood, use a NIOSH-approved N95 respirator or higher to prevent dust inhalation. For higher concentrations, a full-face air-purifying respirator may be required.
Foot Protection	Closed-toe Shoes	Sturdy, closed-toe shoes must be worn in the laboratory. Chemical-resistant boots are required for spill cleanup.

Safe Handling and Operational Protocol

All handling of **Selenium-77** should be performed in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.

Step 1: Preparation

- Ensure a chemical fume hood is functioning correctly.
- Verify that all necessary PPE is available and in good condition.
- Have a spill kit and emergency contact information readily accessible.
- Clearly label all containers with the chemical identity and associated hazards.

Step 2: Handling

- Work under a fume hood or in a well-ventilated area at all times.
- Avoid generating dust. Do not use compressed air to clean surfaces where selenium dust may have settled.
- When not in use, keep containers tightly closed and stored in a cool, dry, and well-ventilated place away from incompatible materials.
- Do not eat, drink, or smoke in the work area.

Step 3: Post-Handling and Decontamination

- After handling, thoroughly wash hands and any exposed skin with soap and water.
- Decontaminate all work surfaces, equipment, and glassware after use.
- Remove and properly store or dispose of PPE. Contaminated clothing should be changed immediately.

Caption: High-level workflow for the safe handling of **Selenium-77**.

Emergency and Spill Procedures

In the event of an accidental release or exposure, immediate and appropriate action is critical.

Spill Cleanup Protocol:

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area and ensure adequate ventilation.

- Wear Appropriate PPE: Don all required PPE, including respiratory protection, before entering the spill area.
- Contain the Spill: Prevent the spill from spreading or entering drains. For solid spills, avoid creating dust.
- Clean the Spill:
 - Solid Spills: Carefully sweep up or vacuum the material using a vacuum equipped with a HEPA filter and place it into a labeled, sealed container for hazardous waste disposal.
 - Liquid Spills: Absorb the spill with inert material like vermiculite or dry sand, then place it into a sealed container for disposal.
- Decontaminate the Area: Clean the affected surface thoroughly to remove any residual contamination.

First-Aid Measures:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing immediately. Brush off any solid material and wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan


All waste containing **Selenium-77** must be treated as hazardous waste and disposed of according to federal, state, and local regulations.

Waste Segregation and Collection:

- Solid Waste: Collect all contaminated solid materials, including used gloves, paper towels, and contaminated absorbents, in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing selenium in a separate, labeled hazardous waste container.
- Sharps: Any contaminated sharps must be placed in a designated sharps container.

Disposal Procedure:

- Do not dispose of any selenium-containing waste down the drain.
- Ensure all waste containers are tightly sealed and properly labeled.
- Arrange for waste pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste contractor.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [americanelements.com](http://www.americanelements.com) [americanelements.com]
- 2. [carlroth.com](http://www.carlroth.com) [carlroth.com]
- 3. [physics.psu.edu](http://www.physics.psu.edu) [physics.psu.edu]
- 4. [merck.com](http://www.merck.com) [merck.com]
- 5. Selenium - ESPI Metals [espimetals.com](http://www.espi-metals.com)
- To cite this document: BenchChem. [Personal protective equipment for handling Selenium-77]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1247304#personal-protective-equipment-for-handling-selenium-77\]](https://www.benchchem.com/product/b1247304#personal-protective-equipment-for-handling-selenium-77)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com